

# An In-Depth Technical Guide to the Safety of 1-Bromo-4-ethylbenzene

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## Compound of Interest

Compound Name: 1-Bromo-4-ethylbenzene

Cat. No.: B134493

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **1-Bromo-4-ethylbenzene** (CAS No. 1585-07-5), a key intermediate in various organic synthesis applications. This document summarizes its physical and chemical properties, toxicological hazards, and handling precautions, and provides insights into its potential mechanism of toxicity. The information is presented to aid in risk assessment and the implementation of appropriate safety protocols in a laboratory and industrial setting.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-Bromo-4-ethylbenzene** is presented in Table 1. This data is essential for understanding its behavior under various experimental and storage conditions.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>9</sub> Br	[1]
Molecular Weight	185.06 g/mol	[1]
Appearance	Colorless to light yellow liquid	[2]
Boiling Point	204 °C	[3]
Density	1.343 g/mL at 25 °C	[3]
Flash Point	63 °C (145.4 °F) - closed cup	[3]
Solubility	Insoluble in water	[2]

## Toxicological Hazard Profile

**1-Bromo-4-ethylbenzene** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.[3][4]

## GHS Classification

The GHS classification for **1-Bromo-4-ethylbenzene** is summarized in Table 2.

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Data aggregated from multiple sources.[3][4]

## Summary of Toxicological Studies

While specific quantitative toxicity data such as LD50 (median lethal dose) for **1-Bromo-4-ethylbenzene** is not readily available in comprehensive public databases, the U.S. Environmental Protection Agency (EPA) has reviewed its toxicity. In a Provisional Peer-Reviewed Toxicity Values (PPRTV) assessment, it was concluded that the available data were insufficient to derive chronic or subchronic Reference Doses (RfD) or Reference Concentrations (RfC).<sup>[2][5]</sup> This indicates a lack of extensive toxicological studies on this specific compound. The hazard classifications are primarily based on data from structurally similar compounds and computational models.

## Experimental Protocols for Hazard Evaluation

The toxicological hazards of chemicals like **1-Bromo-4-ethylbenzene** are typically evaluated using standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure the reproducibility and reliability of the data.

### Skin Irritation/Corrosion (OECD Test Guideline 404)

This test evaluates the potential of a substance to cause reversible inflammatory changes to the skin.

Methodology:

- **Animal Model:** Healthy, young adult albino rabbits are typically used.
- **Test Substance Application:** A small amount (0.5 mL of liquid or 0.5 g of solid) of the test substance is applied to a small patch of shaved skin on the animal's back.
- **Exposure:** The patch is covered with a gauze dressing for a specified period, usually 4 hours.
- **Observation:** After the exposure period, the patch is removed, and the skin is examined for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours).
- **Scoring:** The severity of the skin reactions is scored according to a standardized grading system.

## Acute Eye Irritation/Corrosion (OECD Test Guideline 405)

This test assesses the potential of a substance to produce reversible or irreversible changes in the eye.

Methodology:

- **Animal Model:** Healthy, young adult albino rabbits are used.
- **Test Substance Application:** A small, measured amount (e.g., 0.1 mL of liquid) of the test substance is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.
- **Observation:** The eyes are examined for any signs of irritation, including redness, swelling, and discharge from the conjunctiva, as well as effects on the cornea and iris at specific time points (e.g., 1, 24, 48, and 72 hours).
- **Scoring:** The observed effects are scored based on a standardized system to determine the level of irritation.

## Acute Oral Toxicity (OECD Test Guideline 423: Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity of a substance.

Methodology:

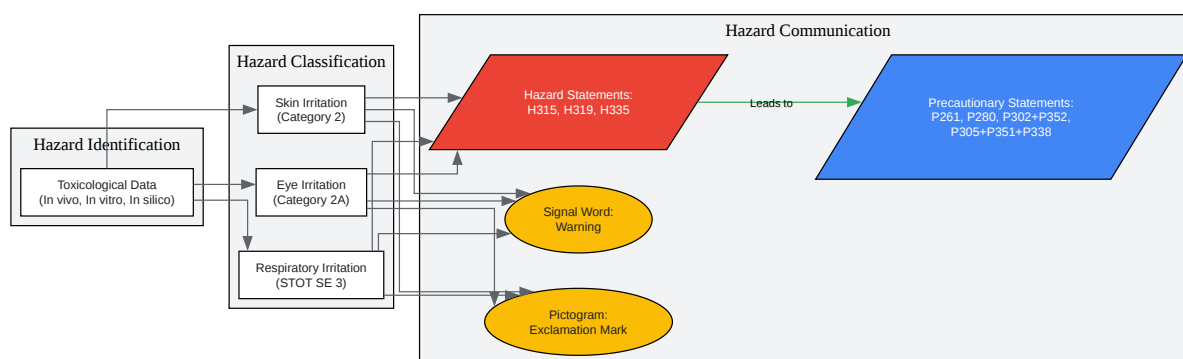
- **Animal Model:** Typically, rats of a single sex (usually females) are used.
- **Dosing:** The test substance is administered orally by gavage in a stepwise procedure using a small number of animals at each step. The starting dose is selected from a series of fixed dose levels (5, 50, 300, and 2000 mg/kg body weight).
- **Observation:** The animals are observed for signs of toxicity and mortality for up to 14 days.

- Endpoint: The outcome of the test (number of animals that die or show signs of toxicity) at a particular dose level determines whether a higher or lower dose is tested in the next step, or if the study is concluded. The result allows for the classification of the substance into a specific toxicity category.

## Visualization of Safety Information and Potential Mechanisms

### GHS Hazard Communication Workflow

The following diagram illustrates the logical flow from hazard identification to communication as per the GHS for **1-Bromo-4-ethylbenzene**.

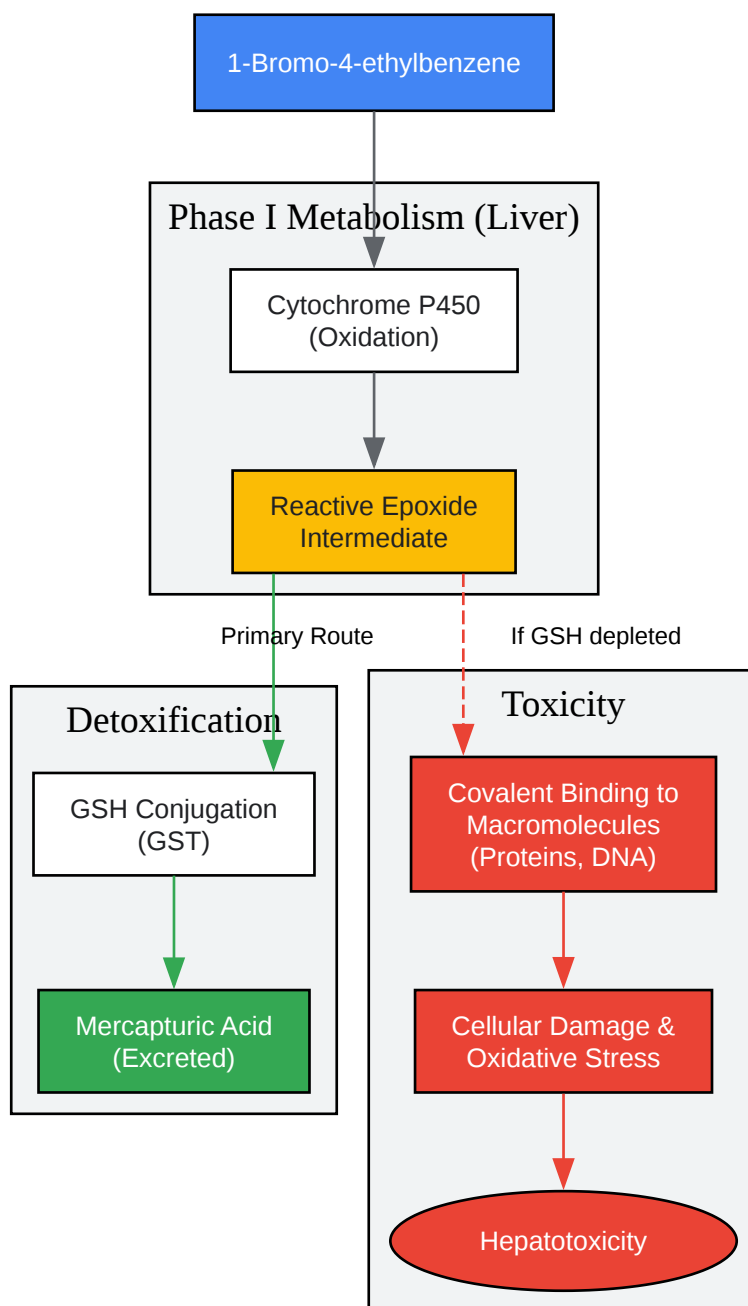


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GHS Hazard Identification and Communication Workflow.

### Proposed Metabolic Activation and Toxicity Pathway

The toxicity of many brominated benzenes is associated with their metabolic activation in the liver. While a specific pathway for **1-Bromo-4-ethylbenzene** has not been definitively elucidated, a plausible mechanism based on related compounds involves the formation of reactive intermediates.<sup>[4][6][7][8][9]</sup>



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Proposed Metabolic Activation Pathway of **1-Bromo-4-ethylbenzene**.

## Safe Handling and Emergency Procedures

Given its hazard profile, strict adherence to safety protocols is mandatory when handling **1-Bromo-4-ethylbenzene**.

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.[\[10\]](#)
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[3\]](#)
  - Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.[\[3\]](#)
  - Respiratory Protection: If working outside a fume hood or if there is a risk of significant inhalation, use a NIOSH-approved respirator with an organic vapor cartridge.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[10\]](#)
- First Aid Measures:
  - After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[10\]](#)
  - After Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[\[10\]](#)
  - After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[10\]](#)
  - After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Conclusion

**1-Bromo-4-ethylbenzene** is a valuable chemical intermediate with a defined hazard profile. It is a skin and eye irritant and may cause respiratory irritation. While comprehensive toxicological data is limited, the available information necessitates careful handling and the use of appropriate personal protective equipment and engineering controls. The potential for metabolic activation to reactive intermediates suggests that systemic exposure should be minimized. By adhering to the safety guidelines outlined in this document, researchers and professionals can safely handle this compound in their work.

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